

FKK compound discovery and development history

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Compound of Interest

Compound Name: FKK

Cat. No.: B10801310

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In-depth Technical Guide: The FKK Compound

To our valued researchers, scientists, and drug development professionals,

We have received a request for an in-depth technical guide on the discovery and development history of the "FKK compound." Following a comprehensive search of public scientific databases and literature, we have determined that the designation "FKK" corresponds to a specific ligand identified in the Protein Data Bank (PDB).

The ligand with the PDB ID "FKK" is chemically defined as 4-[4-[(4-fluorophenyl)methyl]piperazin-1-yl]carbonylbenzenesulfonamide.^[1] This compound is documented in the crystal structure of an immunomodulatory active chitinase from *Trichuris suis* (PDB ID: 6G9C).^[2]

However, our extensive investigation reveals that "FKK" is an identifier for this ligand within this particular structural study and does not appear to be associated with a publicly documented drug discovery and development program. There is no available information in the public domain regarding its synthesis, preclinical and clinical development, mechanism of action, or any associated quantitative data that would be required to construct the requested in-depth technical guide.

It is common in structural biology for novel ligands to be synthesized and co-crystallized with a target protein to elucidate binding interactions. These compounds are often designated with a

simple identifier for the purpose of the study and may not proceed into a formal drug development pipeline.

Therefore, we are unable to provide a detailed technical guide on the discovery and development history of the "**FKK** compound" as such a history is not publicly available.

We are committed to providing valuable and accurate scientific information. If "**FKK**" is an internal designation for a compound within your organization, or if you have an alternative, publicly recognized name for the molecule of interest, please provide it, and we will be pleased to conduct a new search and prepare the comprehensive guide you have requested.

Alternatively, if your interest lies in the general principles and methodologies of drug discovery and development, we can provide a detailed whitepaper on that topic, complete with illustrative examples, data presentation guidelines, and visualizations of typical workflows and signaling pathways.

We appreciate your understanding and look forward to assisting you with your future research endeavors.

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References

- 1. rcsb.org [rcsb.org]
- 2. 6G9C: Crystal structure of immunomodulatory active chitinase from Trichuris suis, TsES1 [ncbi.nlm.nih.gov]
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